

Essential Procedures for the Safe Disposal of Dane Salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dane Salt

Cat. No.: B1371531

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This document provides a comprehensive guide to the proper disposal procedures for **Dane Salt**, a compound utilized in various research and pharmaceutical development applications. Due to the absence of specific manufacturer's disposal protocols, **Dane Salt** should be treated as a hazardous chemical, and the following procedures are based on established best practices for laboratory hazardous waste management.

Chemical and Physical Properties of Dane Salt Variants

Understanding the properties of **Dane Salt** is the first step in safe handling and disposal. The following table summarizes key data for different forms of this compound.

Property	D(-)-Alpha-Phenylglycine ethyl potassium Dane Salt	D-p-Hydroxyphenylglycine dane salt
CAS Number	961-69-3[1]	69416-61-1[2]
Molecular Formula	C ₁₄ H ₁₆ KNO ₄ [1][3]	C ₁₃ H ₁₅ KNO ₅ [4]
Molecular Weight	301.38 g/mol [1]	304.36 g/mol [4]
Appearance	White to off-white crystalline powder[1][3]	Not specified
Solubility	Highly soluble in water, slightly soluble in ethanol[3]	Soluble in water[1]
Melting Point	Approximately 232 to 234 °C[3]	Not specified
Density	1.306 g/cm ³ [3]	Not specified

Hazard Identification and Safety Precautions

A safety data sheet for D(-)-4-Hydroxyphenylglycine **dane salt** indicates the following hazards:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Given these potential hazards, all handling and disposal procedures must be conducted with appropriate personal protective equipment (PPE), including but not limited to:

- Impervious gloves (e.g., nitrile rubber)
- Chemical safety goggles or a face shield
- A standard laboratory coat

- Use of a fume hood to avoid inhalation of dust or aerosols

Step-by-Step Disposal Protocol for Dane Salt

The following protocol outlines the necessary steps for the safe disposal of **Dane Salt** and associated contaminated materials. This procedure is designed to prevent environmental contamination and ensure personnel safety.

1. Segregation and Collection:

- All **Dane Salt** waste, including unused or expired product, contaminated labware (e.g., weigh boats, pipette tips), and contaminated PPE, must be collected in a dedicated and clearly labeled hazardous waste container.
- Do not mix **Dane Salt** waste with other incompatible waste streams.

2. Waste Container Selection and Labeling:

- Use a container that is chemically compatible with **Dane Salt**. A high-density polyethylene (HDPE) container is generally a suitable choice.
- The container must be in good condition with a secure, leak-proof lid.
- Label the container clearly with "Hazardous Waste," the name "**Dane Salt**," and the date when the first waste was added.

3. Storage:

- Store the sealed hazardous waste container in a designated, secure, and well-ventilated waste accumulation area.
- The storage area should be away from general laboratory traffic and incompatible materials.

4. Spill Management:

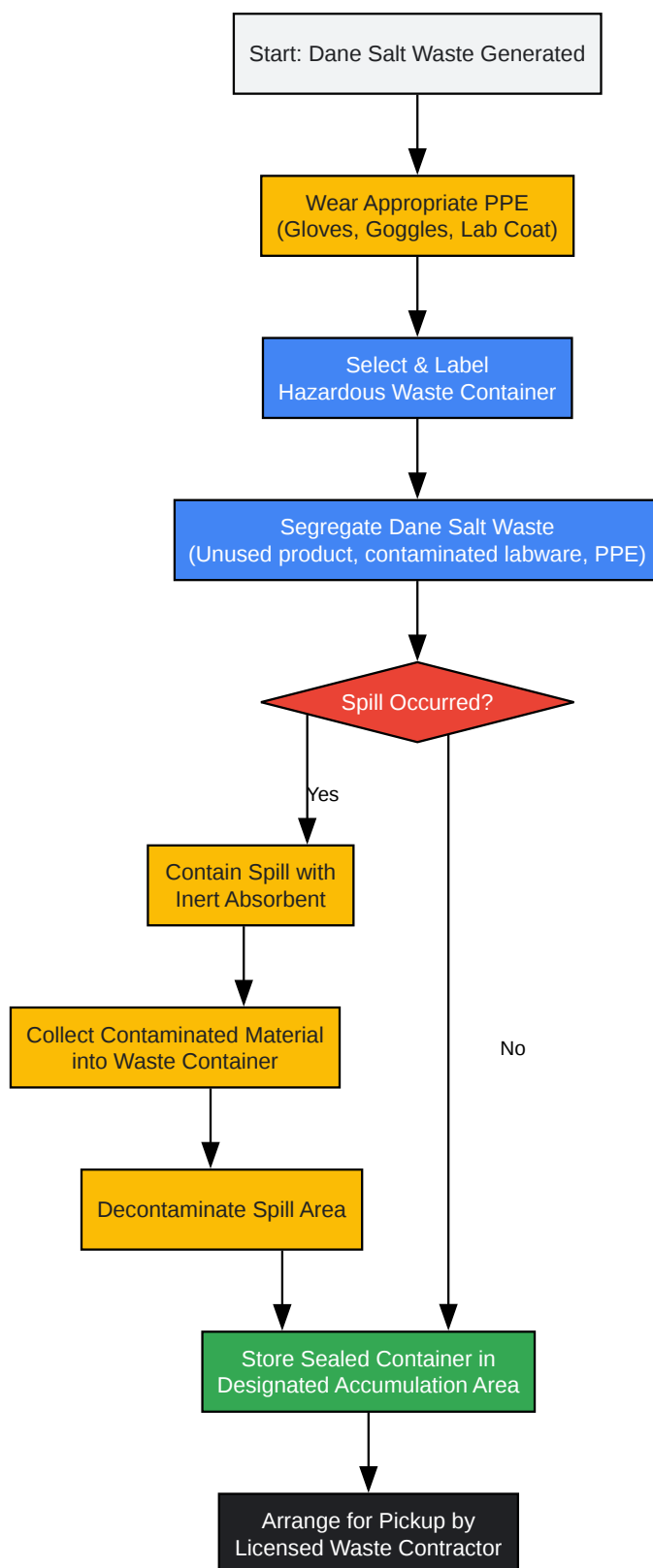
- In the event of a spill, evacuate the immediate area.
- Ensure the area is well-ventilated, preferably within a fume hood.
- Contain the spill using an inert absorbent material such as vermiculite, sand, or earth.
- Carefully sweep or scoop the contained material into the designated hazardous waste container, avoiding the generation of dust.
- Clean the spill area thoroughly with a suitable decontamination solution.
- Dispose of all materials used for cleanup as hazardous waste.

5. Final Disposal:

- Arrange for the collection of the hazardous waste container by a licensed environmental waste management contractor.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
- Do not dispose of **Dane Salt** down the drain or in the regular trash.^[5]

Logical Workflow for Dane Salt Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Dane Salt**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **Dane Salt**.

By adhering to these procedures, laboratory personnel can effectively manage **Dane Salt** waste, minimizing risks and ensuring compliance with safety regulations. Always consult your institution's specific hazardous waste management guidelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. apicule.com [apicule.com]
- 2. aksci.com [aksci.com]
- 3. D(-)Alpha-Phenylglycine Ethyl Potassium Dane Salt (E,K) BP EP USP CAS 961-69-3 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 4. D-p-Hydroxyphenylglycine dane salt | C13H15KNO5 | CID 123133870 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Procedures for the Safe Disposal of Dane Salt]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1371531#dane-salt-proper-disposal-procedures\]](https://www.benchchem.com/product/b1371531#dane-salt-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com